

JC-171: A Technical Guide to a Selective NLRP3 Inflammasome Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JC-171

Cat. No.: B8117439

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Abstract

JC-171 is a selective, small-molecule inhibitor of the NOD-like receptor family pyrin-domain-containing 3 (NLRP3) inflammasome. This technical guide provides an in-depth overview of its core properties, mechanism of action, and detailed experimental protocols for its characterization. **JC-171** has demonstrated potential as a therapeutic agent for inflammatory diseases, particularly multiple sclerosis, by mitigating the downstream effects of NLRP3 inflammasome activation.

Core Properties of JC-171

JC-171 is a hydroxyl-sulfonamide analogue designed to improve upon the solubility of its parent compound, JC-21.^{[1][2]} Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	2112809-98-8	[3][4]
Molecular Weight	384.83 g/mol	[3][4][5]
Molecular Formula	C16H17ClN2O5S	[3][4]
IUPAC Name	5-Chloro-N-[2-(4-hydroxysulfamoyl-phenyl)-ethyl]-2-methoxy-benzamide	[4]
Inhibition Potency (IC50)	8.45 μ M (for LPS/ATP-induced IL-1 β release from J774A.1 macrophages)	[2][3][5][6][7]

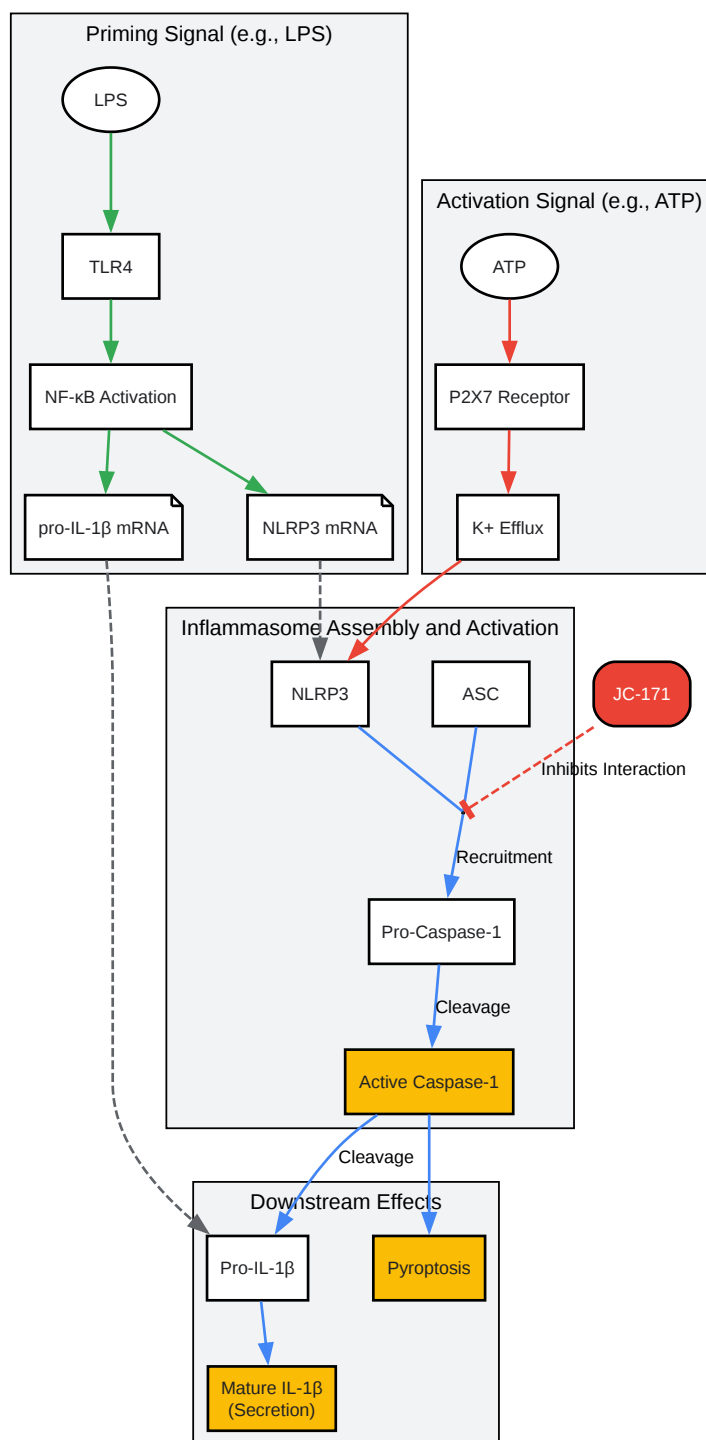
Mechanism of Action: Targeting the NLRP3 Inflammasome

The NLRP3 inflammasome is a multi-protein complex that plays a crucial role in the innate immune response by activating caspase-1 and subsequently processing the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and IL-18.[1][8][9] Aberrant activation of the NLRP3 inflammasome is implicated in a variety of inflammatory disorders.[9]

JC-171 exerts its inhibitory effect by selectively targeting the NLRP3 inflammasome.[3][5][6] Studies have shown that **JC-171** interferes with the interaction between NLRP3 and the apoptosis-associated speck-like protein containing a CARD (ASC), a critical step in the formation of a functional inflammasome complex.[2][7] This disruption prevents the subsequent activation of caspase-1 and the release of mature IL-1 β . [2]

Below is a diagram illustrating the NLRP3 inflammasome signaling pathway and the inhibitory action of **JC-171**.

NLRP3 Inflammasome Signaling Pathway and Inhibition by JC-171

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- To cite this document: BenchChem. [JC-171: A Technical Guide to a Selective NLRP3 Inflammasome Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8117439#jc-171-cas-number-and-molecular-weight]

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